

Physical and chemical properties of Tri-p-tolytin acetate

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Compound of Interest

Compound Name: *Tri-p-tolytin acetate*

Cat. No.: *B15189318*

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Tri-p-tolytin Acetate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tri-p-tolytin acetate, an organotin compound, possesses a unique molecular structure that has garnered interest within various scientific disciplines. This technical guide provides a detailed overview of its physical and chemical properties, compiled from available data. It is intended to serve as a foundational resource for researchers and professionals engaged in chemistry, toxicology, and drug development. While comprehensive data for some specific properties remain elusive in publicly accessible literature, this document consolidates the confirmed information and provides context regarding related compounds.

Core Physical and Chemical Properties

Quantitative data for **Tri-p-tolytin acetate** is summarized in the table below. It is important to note that while the molecular formula and weight are well-established, specific experimental values for properties such as melting and boiling points are not readily available in the cited literature. In such cases, data for structurally similar compounds are provided for comparative purposes, but should be interpreted with caution.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₄ O ₂ Sn	[1]
Molecular Weight	451.15 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Appearance	Data not available	

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Tri-p-tolyltin acetate** are not extensively documented in readily available scientific literature. However, a general approach to the synthesis of similar organotin acetates involves the reaction of the corresponding tri-organotin halide with a lead acetate or an alkali metal acetate.

A plausible synthetic route for **Tri-p-tolyltin acetate** is the reaction of tri-p-tolyltin chloride with lead(II) acetate. The reaction would likely proceed by stirring the reactants in a suitable organic solvent, followed by filtration to remove the lead(II) chloride byproduct and subsequent purification of the **Tri-p-tolyltin acetate** product, likely through recrystallization.

Characterization of the resulting compound would typically involve a suite of spectroscopic techniques:

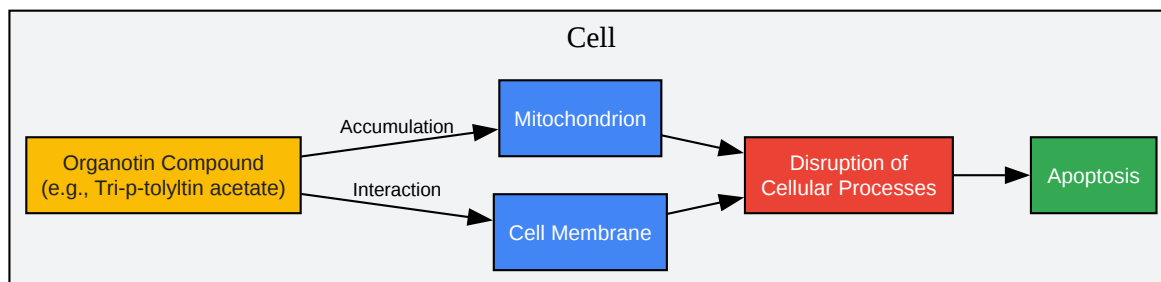
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be used to confirm the presence and connectivity of the tolyl and acetate groups. The chemical shifts and coupling constants of the aromatic protons on the tolyl groups and the methyl protons of the acetate group would be characteristic.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be employed to identify the characteristic vibrational frequencies of the functional groups present, notably the carbonyl (C=O) stretch of the acetate group and the vibrations associated with the Sn-C and Sn-O bonds.

- **Mass Spectrometry (MS):** Mass spectrometry would be utilized to determine the molecular weight of the compound and to analyze its fragmentation pattern, which would further confirm its structure.

Biological Activity and Signaling Pathways

Specific signaling pathways and cellular targets for **Tri-p-tolyltin acetate** are not well-defined in the current body of scientific literature. However, the broader class of organotin compounds is known to exhibit significant biological activity, often associated with cytotoxicity.[2][3] Studies on analogous compounds, such as triphenyltin acetate, have indicated that these molecules can induce apoptosis in certain cell types.[2] The mechanism of this cytotoxicity is thought to involve interactions with cellular membranes and mitochondria, leading to disruption of cellular functions.

The general mechanism of organotin toxicity is complex and can involve multiple pathways. For researchers investigating the potential therapeutic or toxicological profile of **Tri-p-tolyltin acetate**, a logical starting point would be to investigate its effects on cell viability and proliferation in relevant cell lines.



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